

Data Presentation: A Comparative Analysis of Extraction Efficiencies

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Compound of Interest

Compound Name: DEHP (Standard)

Cat. No.: B7801156

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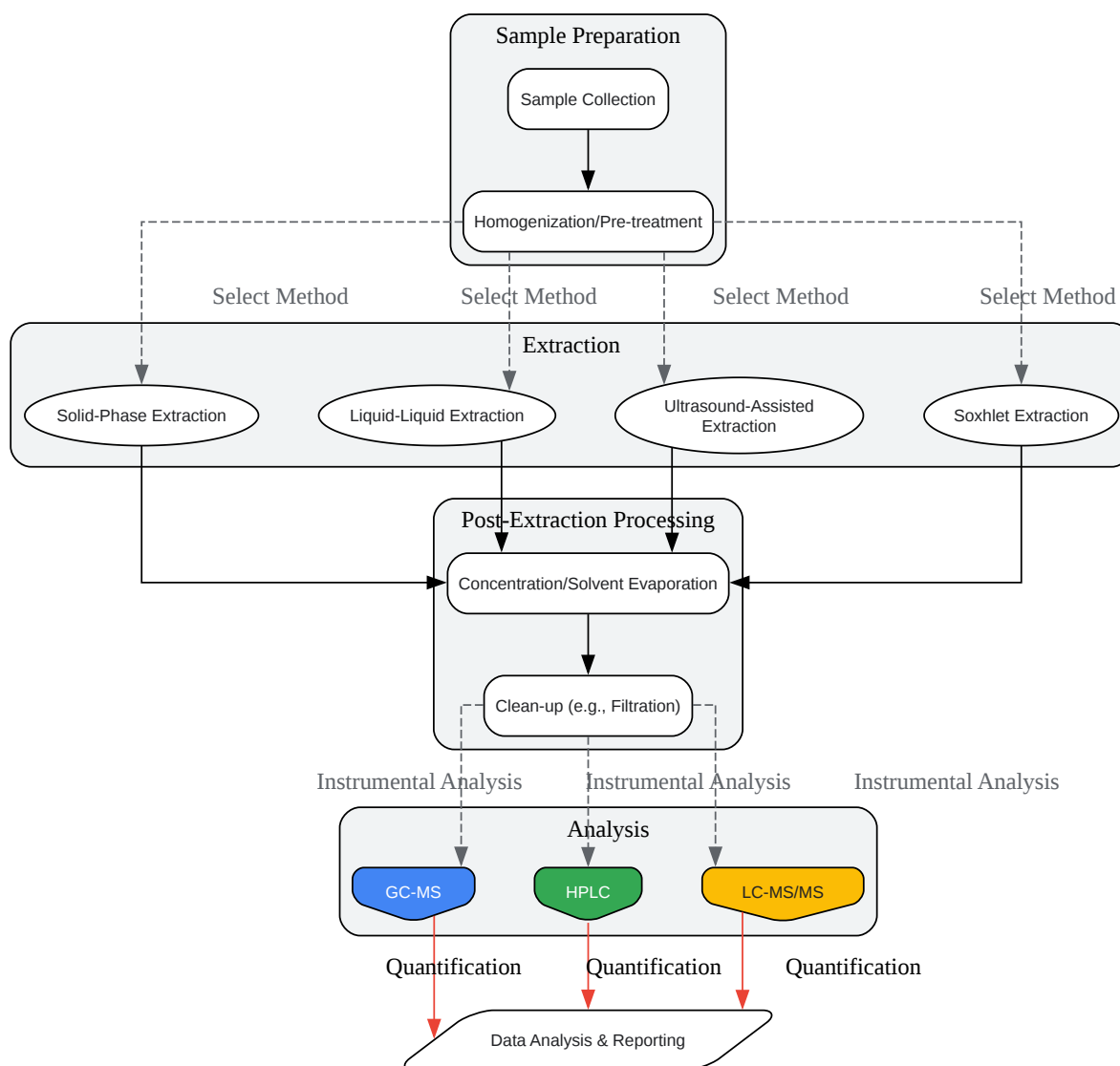
The selection of an appropriate extraction method is often a trade-off between recovery rate, speed, solvent consumption, and complexity. The following table summarizes quantitative data on the efficiency of various DEHP extraction methods from different sample matrices.

Extraction Method	Matrix	Recovery Rate (%)	Analytical Method
Solid-Phase Extraction (SPE)	Drinking Water, Soft Drinks, Milk Powder	83.0 - 102.5	HPLC-ESI-MS[1]
Tap and Waste Water	75 - 112	GC-MS[1]	MISPE-HPLC[2]
River and Lake Water	93.3 - 102.3		
Liquid-Liquid Extraction (LLE)	Rat Plasma and Feces	87.4 - 104.8	UPLC-MS/MS[1][3]
Aqueous Samples	89 - 102	GC-FID	HPLC-MS
Matrix Solid-Phase Dispersion (MSPD)	Gilthead Sea Bream	70 - 92	
Ultrasound-Assisted Extraction (UAE)	Polyvinyl Chloride (PVC)	>80	GC-TOFMS
Hot Beverages	66.7 - 101.2	UVA-DLLME/GC-IT/MS	GC-TOFMS
Soxhlet Extraction	Polyvinyl Chloride (PVC)	>80	
Polyvinyl Chloride (PVC)	94	GC-MS	GC-FID
Dispersive Liquid-Liquid Microextraction (DLLME)	Water and Liquid Pharmaceuticals	91 - 97	

Note: Recovery rates can vary based on specific experimental conditions, including the choice of solvents, sorbents, and the specific composition of the sample matrix.

Experimental Workflows and Logical Relationships

A generalized workflow for the extraction and analysis of DEHP from a sample matrix typically involves sample preparation, extraction, extract clean-up and concentration, and finally, instrumental analysis. The specific steps and techniques employed can vary significantly depending on the chosen extraction method and the nature of the sample.



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